

Commercial Suppliers and Availability of Levetiracetam-d6: A Technical Guide

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Compound of Interest

Compound Name: *Levetiracetam-d6*

Cat. No.: *B13443811*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial suppliers and availability of **Levetiracetam-d6**, a critical analytical tool for researchers, scientists, and drug development professionals. This guide includes detailed information on product specifications from various suppliers, experimental protocols for its use as an internal standard, and visual diagrams to elucidate key processes.

Introduction to Levetiracetam-d6

Levetiracetam-d6 is a deuterated form of Levetiracetam, an anticonvulsant medication used to treat epilepsy. The substitution of six hydrogen atoms with deuterium atoms results in a stable, isotopically labeled compound with a higher molecular weight than the parent drug. This property makes **Levetiracetam-d6** an ideal internal standard for bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS) and gas chromatography-mass spectrometry (GC-MS), used to quantify Levetiracetam in biological matrices. Its use ensures accurate and precise measurements by compensating for variations in sample preparation and instrument response.

Commercial Availability of Levetiracetam-d6

A variety of commercial suppliers offer **Levetiracetam-d6** in different formulations and quantities to meet diverse research needs. The following tables summarize the product offerings from prominent chemical suppliers.

Levetiracetam-d6 (Solid Form)

Supplier	Catalog Number	Purity / Isotopic Purity	Available Quantities
Cayman Chemical	26457	≥99% deuterated forms (d1-d6)[1]	1 mg
MedchemExpress	HY-110225	98.70% (LCMS), Isotopic Enrichment: 95.00% (d6=80.05%) [2]	1mg, 5mg, 10mg, 50mg, 100mg
VIVAN Life Sciences	VLDL-00560	Not Specified	Inquire for details
Biosynth	IVB22930	Not Specified	5 mg, 10 mg[3]
Acanthus Research	ACB-161028-0058	Not Specified	Inquire for details[4]
Pharmaffiliates	PA STI 056460	Not Specified	Inquire for details[5]
LGC Standards	TRC-L331503-10MG	Not Specified	10 mg[6][7]

Levetiracetam-d6 (Solution)

Supplier	Catalog Number	Concentration	Solvent	Available Volume
Cerilliant (Sigma-Aldrich)	L-023	100 µg/mL[8]	Methanol	1 mL
Cerilliant (Sigma-Aldrich)	L-031	1.0 mg/mL	Methanol	1 mL

Experimental Protocols

Levetiracetam-d6 is primarily utilized as an internal standard in quantitative bioanalysis. Below are detailed methodologies for its application in LC-MS/MS and GC-MS assays.

Quantification of Levetiracetam in Human Plasma and Urine by LC-MS/MS

This protocol is adapted from a validated method for the quantification of Levetiracetam in biological matrices.

3.1.1. Materials and Reagents

- Levetiracetam reference standard
- **Levetiracetam-d6** internal standard
- Acetonitrile (ACN), HPLC grade
- Formic acid, LC-MS grade
- Ultrapure water
- Human plasma and urine (drug-free)

3.1.2. Sample Preparation (Protein Precipitation)

- Pipette 100 µL of plasma or urine sample into a microcentrifuge tube.
- Add 150 µL of acetonitrile containing the internal standard (**Levetiracetam-d6**).
- Vortex the mixture for 30 seconds to precipitate proteins.
- Centrifuge at 10,000 rpm for 10 minutes.
- Transfer 100 µL of the supernatant to a clean tube and dilute with 300 µL of water.
- Inject a 10 µL aliquot onto the LC-MS/MS system.

3.1.3. LC-MS/MS Conditions

- HPLC System: Shimadzu HPLC system or equivalent
- Column: C18 analytical column (e.g., Kinetex 5 µm C18 100A, 100 x 2.1 mm)
- Mobile Phase: Isocratic elution with Methanol:Water:Formic Acid (97:3:0.25, v/v/v)

- Flow Rate: 0.2 mL/min
- Mass Spectrometer: Triple-quadrupole mass spectrometer (e.g., API-3000 or API-4000)
- Ionization Source: Electrospray Ionization (ESI), positive ion mode
- Detection: Multiple Reaction Monitoring (MRM)
 - Levetiracetam transition: m/z 171.0 > 126.0
 - **Levetiracetam-d6** transition: Specific to the mass of the deuterated standard

Determination of Levetiracetam in Whole Blood by GC-MS

This protocol outlines a gas chromatography-mass spectrometry method for Levetiracetam analysis.

3.2.1. Materials and Reagents

- Levetiracetam reference standard
- **Levetiracetam-d6** internal standard
- Ethyl acetate, GC grade
- Ammonium hydroxide (NH₄OH)
- Solid-Phase Extraction (SPE) cartridges

3.2.2. Sample Preparation (Solid-Phase Extraction)

- Condition the SPE column.
- Load the pre-treated whole blood sample onto the column.
- Wash the column to remove interfering compounds.

- Elute Levetiracetam and **Levetiracetam-d6** with 2.0 mL of Ethyl Acetate containing 2% NH₄OH.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the dried extract with 100 µL of Ethyl Acetate.
- Inject a portion of the reconstituted sample into the GC-MS system.

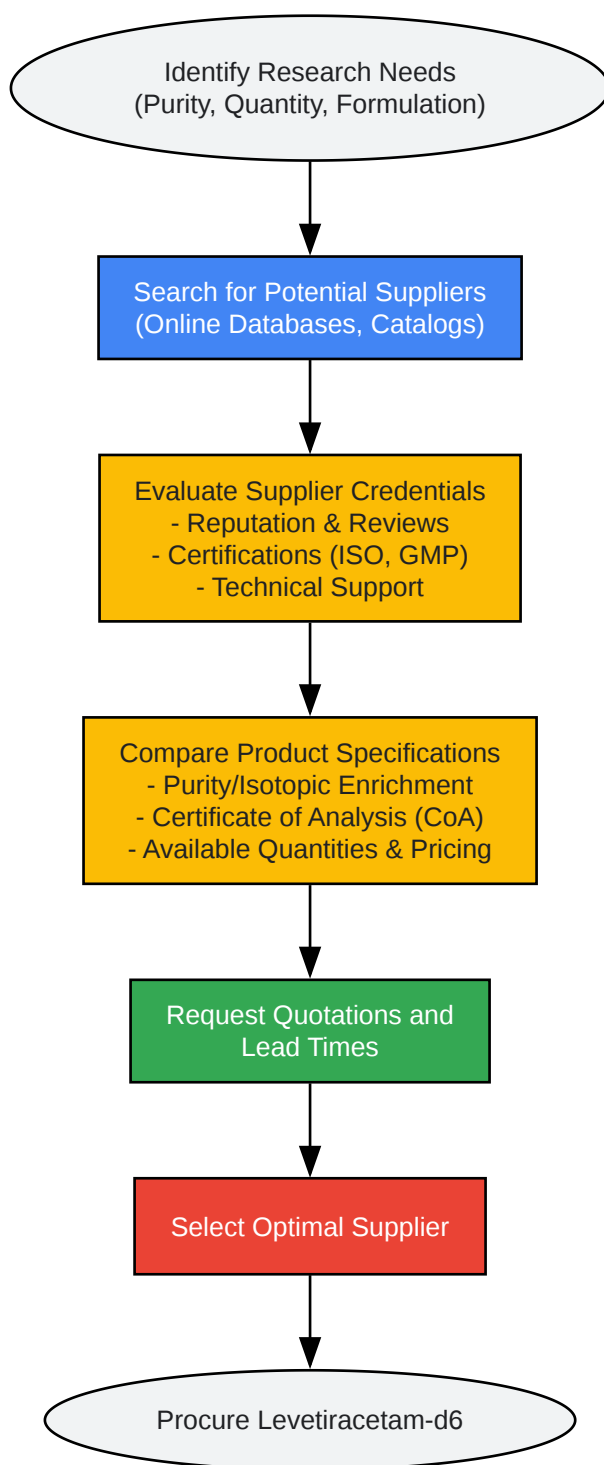
3.2.3. GC-MS Conditions

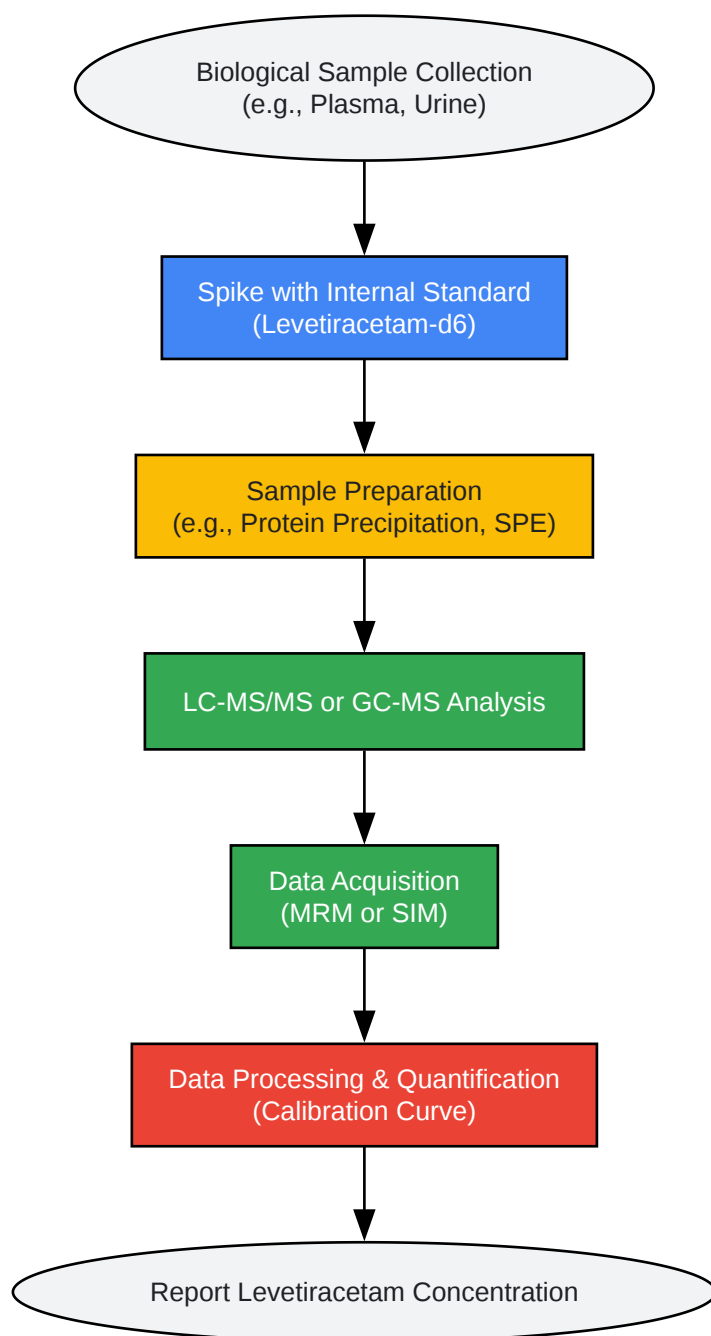
- GC System: Agilent GC-MS or equivalent
- Column: TG-5MS capillary column or similar
- Carrier Gas: Helium at a flow rate of 1 mL/min
- Injection Mode: Splitless
- Temperature Program: Optimized for the separation of Levetiracetam
- Mass Spectrometer: Single Quadrupole or Triple Quadrupole Mass Spectrometer
- Ionization: Electron Ionization (EI) at 70 eV
- Detection: Selected Ion Monitoring (SIM) mode, monitoring characteristic ions for Levetiracetam and **Levetiracetam-d6**.

Visualized Workflows and Relationships

Supplier Selection Process

The selection of a suitable supplier for **Levetiracetam-d6** is a critical step for ensuring the quality and reliability of research data. The following diagram illustrates a logical workflow for this process.





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